

# Technical Support Center: Optimization of UAN Application for Reduced Ammonia Volatilization

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## Compound of Interest

Compound Name: Urea ammonium nitrate

Cat. No.: B1144233

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This technical support center provides researchers, scientists, and agricultural professionals with comprehensive guidance on minimizing ammonia ( $\text{NH}_3$ ) volatilization from **Urea Ammonium Nitrate** (UAN) applications. It includes troubleshooting advice for common experimental issues, frequently asked questions, detailed experimental protocols, and comparative data to inform best practices.

## Troubleshooting Guide

This guide addresses specific problems that may arise during experiments aimed at reducing ammonia volatilization from UAN.

Problem	Possible Causes	Troubleshooting Steps
High ammonia loss despite using a urease inhibitor.	<p>1. Inhibitor Rate: The concentration of the urease inhibitor may be too low for the prevailing environmental conditions (e.g., high temperature, high soil pH). 2. Improper Incorporation: The UAN treated with the inhibitor was not adequately incorporated into the soil by tillage or sufficient rainfall/irrigation shortly after application.<sup>[1]</sup> 3. Delayed Application: There was a significant delay between mixing the inhibitor with UAN and the actual field application, potentially reducing inhibitor efficacy. 4. Environmental Conditions: Application occurred during periods of high temperature and wind speed, accelerating volatilization before the inhibitor could take full effect.</p>	<p>1. Verify Inhibitor Rate: Ensure the urease inhibitor is used at the manufacturer's recommended rate. Consider increasing the rate within the recommended range for high-risk conditions. 2. Improve Incorporation: If surface applying, ensure at least 0.25 to 0.5 inches of rainfall or irrigation occurs within 24-48 hours of application.<sup>[1][2]</sup> Alternatively, incorporate the UAN to a depth of at least 2-3 inches.<sup>[1][3]</sup> 3. Timely Application: Apply the UAN-inhibitor mixture as soon as possible after preparation. 4. Optimize Timing: Apply UAN when temperatures are cool and wind speeds are low to reduce the initial rate of volatilization.<sup>[2]</sup></p>
Inconsistent results across experimental replicates.	<p>1. Soil Heterogeneity: Variations in soil properties (pH, organic matter, texture) across the experimental plots can lead to different rates of ammonia loss.<sup>[4][5]</sup> 2. Uneven Application: Non-uniform application of UAN or the inhibitor can create "hotspots" of volatilization. 3. Microclimate</p>	<p>1. Characterize Soil: Conduct detailed soil analysis for each replicate to account for variability in soil properties. 2. Calibrate Equipment: Ensure application equipment is properly calibrated for uniform distribution of UAN and inhibitors. 3. Monitor Microclimate: Install sensors to</p>

	<p>Variations: Differences in soil moisture, temperature, and residue cover within the experimental area can influence ammonia loss.</p>	<p>monitor soil temperature and moisture in each replicate. Quantify crop residue cover.</p>
<p>No significant difference observed between treated and untreated UAN.</p>	<p>1. Low Volatilization Conditions: The experiment might have been conducted under conditions not conducive to high ammonia loss (e.g., cool temperatures, low soil pH, immediate rainfall after application). 2. Subsurface Application: If UAN was injected or incorporated, the physical protection from the atmosphere might have minimized volatilization in both treated and untreated plots, masking the inhibitor's effect. [6][7] 3. Measurement Technique: The method used to measure ammonia loss may not be sensitive enough to detect differences under the experimental conditions.</p>	<p>1. Review Environmental Data: Analyze weather and soil data to confirm if conditions were low-risk for volatilization. 2. Evaluate Application Method: Recognize that the benefits of urease inhibitors are most pronounced with surface applications.[8][9] 3. Refine Measurement Protocol: Consider using more sensitive ammonia measurement techniques, such as a system of chambers with acid traps, for more precise quantification. [10]</p>
<p>Phytotoxicity (leaf burn) observed after foliar UAN application.</p>	<p>1. High Application Rate: Applying a high concentration of UAN directly to the foliage, especially during sensitive growth stages, can cause tissue damage.[11] 2. Hot and Sunny Conditions: Applying UAN during the heat of the day with intense sunlight increases the risk of leaf burn. 3. Adjuvants: The use of certain</p>	<p>1. Adjust Application Rate and Timing: For foliar applications, use lower rates of UAN and apply during cooler, overcast parts of the day.[11] 2. Use Streamer Nozzles: Employ streamer or drop nozzles to direct the UAN solution to the soil surface and minimize contact with plant foliage, especially in taller crops.[11] 3.</p>

surfactants or other additives in the tank mix may enhance the foliar uptake and subsequent burning.

Test Tank Mixes: Conduct a small-scale test to check for phytotoxicity before applying a new tank mix to the entire experimental area.

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## Frequently Asked Questions (FAQs)

Q1: What is ammonia volatilization and why is it a concern with UAN?

A1: Ammonia volatilization is the loss of nitrogen to the atmosphere in the form of ammonia gas ( $\text{NH}_3$ ).<sup>[4]</sup> UAN solutions contain urea (typically 50% of the nitrogen), which is converted to ammonium ( $\text{NH}_4^+$ ) by the urease enzyme present in soil and crop residues.<sup>[2][4]</sup> During this conversion, the pH of the soil solution immediately around the application site increases, favoring the conversion of ammonium to ammonia gas, which can then be lost to the air.<sup>[8]</sup> This nitrogen loss reduces the fertilizer's efficiency, can negatively impact crop yields, and contributes to environmental pollution.

Q2: What are the key factors influencing the rate of ammonia volatilization from UAN?

A2: The primary factors are:

- Soil pH: Higher soil pH (>7) significantly increases ammonia loss.<sup>[4][5]</sup>
- Temperature: Warmer temperatures accelerate the enzymatic conversion of urea and increase the rate of volatilization.<sup>[2][8]</sup>
- Soil Moisture: Application to a wet or saturated soil surface can increase ammonia loss as the gas can more easily escape through water-filled pores.<sup>[4][5]</sup> Conversely, a small amount of moisture is needed to dissolve the urea for the reaction to occur.<sup>[2]</sup>
- Crop Residue: High levels of crop residue on the soil surface can have high urease activity, increasing the rate of urea hydrolysis and subsequent ammonia loss.<sup>[2]</sup>
- Wind Speed: Higher wind speeds at the soil surface can increase the rate of ammonia loss by removing it from the boundary layer.

- Soil Texture and Organic Matter: Soils with higher clay and organic matter content have a greater capacity to retain ammonium ( $\text{NH}_4^+$ ), which can reduce its conversion to ammonia gas.[4][5]

Q3: How do urease inhibitors work to reduce ammonia volatilization?

A3: Urease inhibitors are compounds that block the active site of the urease enzyme.[9][12] By doing so, they temporarily slow down the conversion of urea to ammonium.[6][12] This delay provides a wider window of opportunity for the UAN to be incorporated into the soil by rainfall, irrigation, or tillage, where the resulting ammonium will be protected from volatilization.[1] The most common active ingredient in commercial urease inhibitors is N-(n-butyl) thiophosphoric triamide (NBPT).[9][12]

Q4: What is the difference between a urease inhibitor and a nitrification inhibitor?

A4: A urease inhibitor, like NBPT, protects against the above-ground loss of nitrogen through ammonia volatilization by slowing the breakdown of urea.[9][13] A nitrification inhibitor, such as DCD or nitrapyrin, works below ground to slow the conversion of ammonium ( $\text{NH}_4^+$ ) to nitrate ( $\text{NO}_3^-$ ) by soil bacteria.[9] This protects nitrogen from loss through leaching (as nitrate is mobile in soil water) and denitrification (the conversion of nitrate to nitrogen gases in waterlogged soils).[8][14] For surface-applied UAN, a urease inhibitor is crucial for preventing ammonia loss, while a nitrification inhibitor addresses subsequent below-ground losses.[9]

Q5: What are the best management practices for applying UAN to minimize ammonia loss?

A5: Best management practices include:

- Subsurface Injection/Incorporation: The most effective method is to inject UAN below the soil surface or incorporate it with tillage immediately after application.[6][7] This physically prevents the ammonia gas from escaping.
- Use of Urease Inhibitors: When surface applying UAN, especially in no-till systems or on pastures, using a proven urease inhibitor is highly recommended.[4][8]
- Application Timing: Apply UAN when temperatures are cool and just before a rainfall event (at least 0.25 inches) is expected to naturally incorporate the fertilizer.[1][2]

- Split Applications: Applying nitrogen in multiple smaller doses throughout the growing season can better match crop uptake and reduce the total amount of nitrogen susceptible to loss at any one time.[\[4\]](#)
- Surface Banding (Dribbling): Applying UAN in concentrated surface bands can reduce the contact between the fertilizer and soil urease compared to a broadcast application, thereby slowing hydrolysis.[\[6\]](#)

## Quantitative Data Summary

The following tables summarize quantitative data on ammonia loss from UAN under various conditions and management practices.

Table 1: Effect of Soil pH on Cumulative Ammonia Loss from UAN

Soil pH	Cumulative NH <sub>3</sub> Loss (% of Applied N)	Reference
6.0 - 6.2	Low	<a href="#">[4]</a>
> 7.0	High	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[15]</a>
Alkaline Soils	1% - 18%	<a href="#">[10]</a>

Table 2: Impact of Urease Inhibitors and Application Methods on Ammonia Volatilization and Crop Yield

Treatment	Ammonia Loss Reduction (%)	Corn Yield Increase (%)	Reference
UAN + NBPT (surface applied)	-	16.5 - 16.6	[16]
Urea + NBPT	29.1 - 87.4	12.9 - 34.8	[16]
Dribble Banded UAN vs. Broadcast	-	6.5 bu/ac increase	[6]
Subsurface Banding vs. Surface Urea	12.5 per cm of depth	-	[6]

Table 3: Influence of Environmental and Soil Factors on Ammonia Loss

Factor	Condition	Impact on NH <sub>3</sub> Loss	Reference
Soil Moisture	Saturated/Wet Surface	Significant Increase	[4][5]
Soil Texture	Low Clay Content (Sandy)	Greater Loss	[4][5]
Soil Organic Matter	Low SOM	Greater Loss	[4][5]
Crop Residue	High Residue Cover	Increased Loss Potential	[2]

## Experimental Protocols

Protocol 1: Quantifying Ammonia Volatilization from Surface-Applied UAN using a Chamber Method

Objective: To measure and compare the rate and cumulative amount of ammonia volatilized from UAN with and without a urease inhibitor under controlled laboratory or field conditions.

Materials:

- Intact soil cores or prepared soil trays (e.g., 500g of air-dried soil).
- UAN (32-0-0) solution.
- Urease inhibitor (e.g., NBPT-containing product).
- Ventilation chambers (static or dynamic).
- Acid traps containing a known concentration of a weak acid (e.g., 0.02 M orthophosphoric acid).[\[10\]](#)
- Air pump and flow meters (for dynamic systems).
- Titration equipment or an ion chromatograph for ammonium analysis.
- Incubator or temperature-controlled room.

#### Methodology:

- **Soil Preparation:** Fill the chambers with 500g of air-dried soil. Moisten the soil to a predetermined level (e.g., two-thirds of field capacity) and allow it to equilibrate for 48 hours at a constant temperature (e.g., 26°C).[\[10\]](#)
- **Fertilizer Application:** Surface apply the UAN treatments at a rate equivalent to a typical field application (e.g., 120 lbs N/acre). Treatments should include: a) Untreated UAN, b) UAN + urease inhibitor, and c) a control with no nitrogen.
- **Chamber Sealing:** Immediately after application, seal the chambers. For dynamic systems, connect the inlet to an ammonia-free air source and the outlet to the acid trap.
- **Ammonia Trapping:** At specified time intervals (e.g., 1, 2, 3, 4, 5, 7, 9, 11, 13, and 16 days after application), remove the acid traps and replace them with fresh ones.[\[10\]](#)
- **Ammonia Quantification:** Analyze the amount of ammonium captured in the acid traps using titration or ion chromatography.
- **Data Calculation:** Calculate the amount of ammonia-N lost per unit area for each time interval. Sum these values to determine the cumulative ammonia loss over the course of the



experiment. Express the loss as a percentage of the total N applied.

## Visualizations

### Signaling Pathways and Experimental Workflows

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.dot Caption: Experimental workflow for comparing UAN strategies.
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for selecting a UAN application method.
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